

Solubility Profile of Ticarcillin Monosodium: A Technical Guide

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Compound of Interest

Compound Name: *Ticarcillin monosodium*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **ticarcillin monosodium** in two common laboratory solvents: water and dimethyl sulfoxide (DMSO). The information herein is compiled to assist researchers in the preparation of stock solutions and in the design of relevant experimental protocols. This document includes quantitative solubility data, generalized experimental procedures for solubility determination, and a visualization of the compound's mechanism of action.

Overview of Ticarcillin

Ticarcillin is a semisynthetic carboxypenicillin, a class of β -lactam antibiotics.^[1] It exerts its bactericidal effects by inhibiting the synthesis of the bacterial cell wall.^{[2][3]} Specifically, it targets and binds to penicillin-binding proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan, a critical component of the cell wall.^{[2][4]} This inhibition leads to a weakened cell wall and ultimately results in cell lysis and bacterial death.^{[1][2]} Ticarcillin is effective against a broad spectrum of Gram-negative bacteria, including *Pseudomonas aeruginosa*, and is often used in clinical settings for treating severe infections.^{[4][5]} For laboratory use, it is typically supplied as a white to pale-yellow hygroscopic powder.^{[1][6]}

Quantitative Solubility Data

The solubility of ticarcillin salts has been reported in various aqueous and organic solvents. The following table summarizes the available quantitative data for the solubility of ticarcillin sodium

salts in water and DMSO. It is important to note that various sources may refer to ticarcillin sodium, ticarcillin disodium, or **ticarcillin monosodium**, which can influence solubility values.

Compound Form	Solvent	Reported Solubility	Molar Concentration (Approx.)	Source(s)
Ticarcillin Sodium Salt	Water	79 mg/mL	183.55 mM	[7]
Ticarcillin Disodium Salt	Water	≥ 100 mg/mL	≥ 233.43 mM	[5]
Ticarcillin Sodium	Water	"Freely soluble" / "Highly soluble"	Not Applicable	[1][6]
Ticarcillin Sodium Salt	PBS (pH 7.2)	~10 mg/mL	Not Specified	[8]
Ticarcillin Sodium Salt	DMSO	16 mg/mL	Not Specified	[8]
Ticarcillin Sodium Salt	DMSO	80 mg/mL	185.87 mM	[7]
Ticarcillin Disodium Salt	DMSO	125 mg/mL	291.79 mM	[5]

Note: The molecular weight of **ticarcillin monosodium** is approximately 406.4 g/mol , while the disodium salt is approximately 428.4 g/mol .^{[5][9]} Molar concentrations are calculated based on the specific salt form mentioned in the source. Discrepancies in reported values may arise from differences in the salt form used, experimental conditions (e.g., temperature, pH), and measurement techniques.

Experimental Protocols for Solubility Determination

While specific, detailed protocols from primary literature for determining the solubility of **ticarcillin monosodium** were not available in the initial search, a general methodology can be constructed based on standard laboratory practices and information from supplier datasheets.

Materials

- **Ticarcillin Monosodium** (crystalline solid)
- Solvent (Deionized Water or DMSO)
- Volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)
- Analytical balance
- Magnetic stirrer and stir bars or vortex mixer
- Ultrasonic bath (recommended for enhancing dissolution)
- pH meter (for aqueous solutions)
- Micro-pipettes

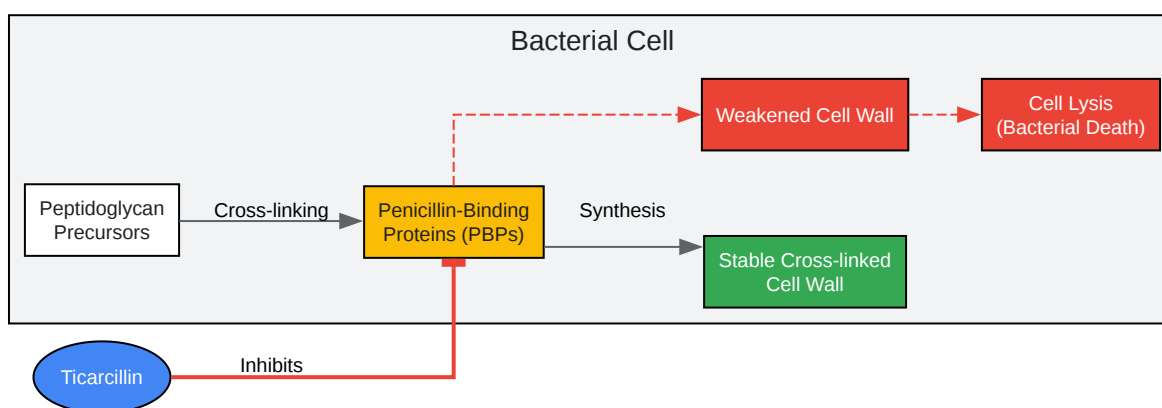
General Procedure for Stock Solution Preparation

- **Weighing:** Accurately weigh a specific amount of **ticarcillin monosodium** powder using an analytical balance.
- **Dissolution:** Transfer the powder to a volumetric flask. Add a portion of the chosen solvent (water or DMSO).
- **Agitation:** Mix the solution using a vortex mixer or magnetic stirrer. For compounds that are difficult to dissolve, sonication is recommended to facilitate the process.^{[5][7]} To further increase solubility, gentle heating to 37°C in conjunction with sonication can be employed.^[5]
- **Volume Adjustment:** Once the solid is completely dissolved, add the solvent to the final volume mark on the flask.
- **pH Measurement (Aqueous Solutions):** For aqueous solutions, the pH should be measured. A 1% solution of ticarcillin disodium in water has a pH between 6.0 and 8.0, while a 5% solution of ticarcillin sodium has a pH of 5.5 to 7.5.^[6] The pH of a 10 mg/mL solution of **ticarcillin monosodium** is reported to be between 2.5 and 4.0.^{[10][11]}

- Storage: Aqueous solutions are not recommended for storage for more than one day.[8]
Stock solutions in DMSO should be aliquoted and stored at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles.[5][7]

Mechanism of Action Workflow

The primary mechanism of action for ticarcillin is the inhibition of bacterial cell wall synthesis. The following diagram illustrates this process.



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Caption: Workflow of Ticarcillin's inhibitory action on bacterial cell wall synthesis.

This guide provides essential technical information regarding the solubility of **ticarcillin monosodium** for research and development purposes. For experimental use, it is always recommended to perform small-scale solubility tests to confirm the appropriate solvent and concentration for your specific application.

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